

validating phenylacetone oxime analytical methods

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Compound Focus: Phenylacetone oxime

CAS No.: 13213-36-0

Cat. No.: S626832

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Chemical Identification of Phenylacetone Oxime

The table below summarizes the basic identifying information found for **phenylacetone oxime**, which is consistent across sources.

Property	Details
Common Name	Phenylacetone oxime [1] [2]
Chemical Name	1-Phenyl-2-propanone oxime [2]
CAS Number	13213-36-0 [1] [2]
Molecular Formula	C ₉ H ₁₁ NO [1] [2]
Molecular Weight	149.2 g/mol [2]
Appearance	Yellow to Pale Yellow Color Liquid [2]

Framework for Method Development and Validation

Since specific methods for **phenylacetone oxime** are not available, here is a general framework and techniques based on established analytical practices that your team can apply [3].

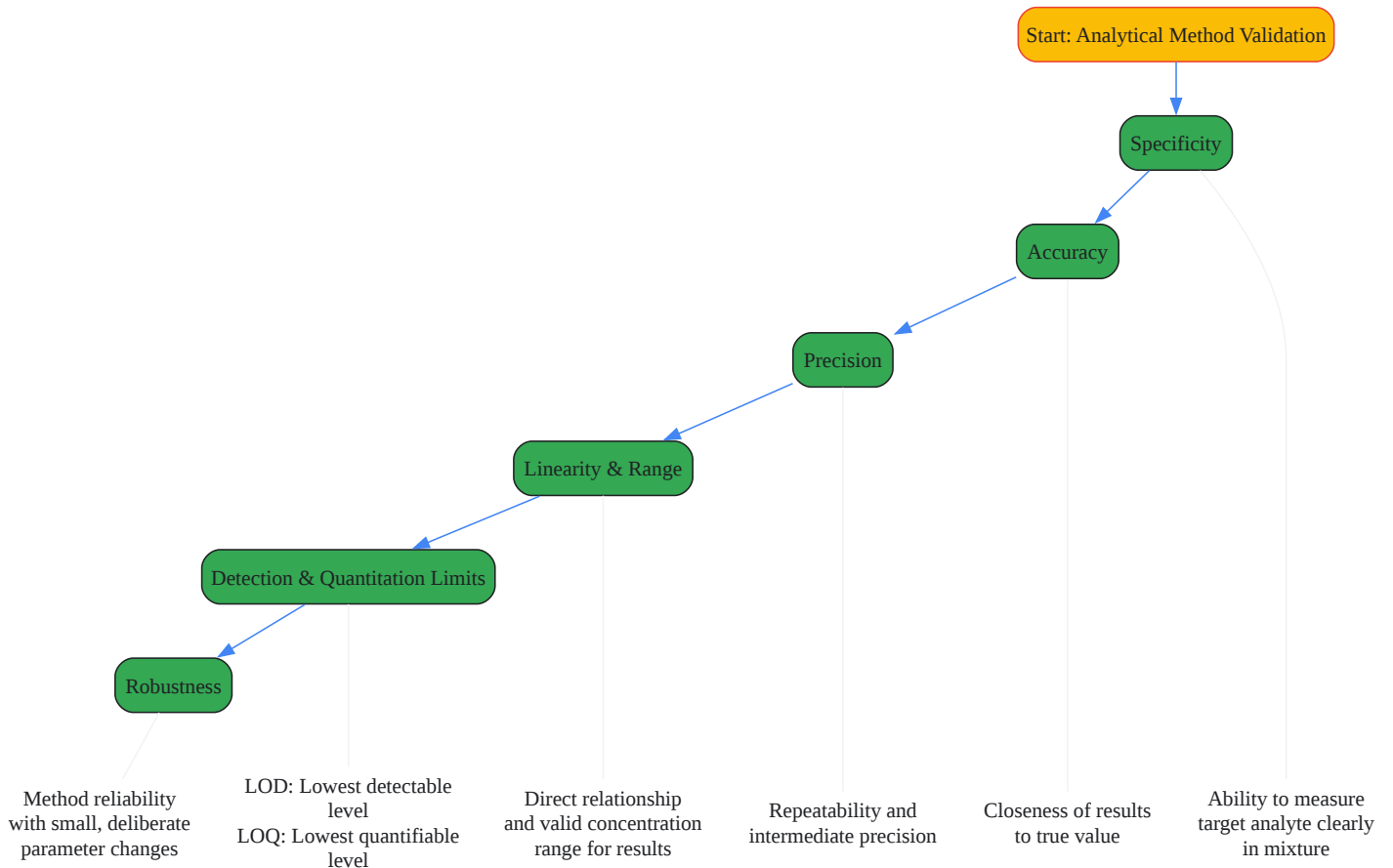
Common Analytical Techniques

For developing your own methods, consider these techniques commonly used for organic compound analysis:

- **Chromatography: Reversed-Phase HPLC** is a standard technique for quantitative analysis and impurity profiling [3]. **Chiral HPLC** would be essential if characterizing enantiomers, using columns with polysaccharide-based stationary phases [4].
- **Spectroscopy: UV-Vis Spectroscopy** can be used for quantification, leveraging the compound's absorption of ultraviolet or visible light [5].
- **Hyphenated Techniques:** Coupling separation techniques like **GC or HPLC with Mass Spectrometry (MS)** provides high sensitivity and confirmation of identity [6].
- **Capillary Electrophoresis (CE):** A miniaturized separation technique offering high efficiency and low solvent consumption, valuable for forensic and chiral analysis [6].

Core Validation Parameters

The following workflow outlines the key parameters required to demonstrate that an analytical method is suitable for its intended use [3].



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Suggested Path Forward

To obtain the specific information you need:

- **Consult Specialized Databases:** Search in **scientific journals (ACS, RSC, Springer)** and **patent literature** using the CAS Number (13213-36-0) as a keyword.
- **Contact Suppliers:** Reach out to chemical suppliers like **GLP Pharma Standards** directly to inquire if they provide analytical data or methods with their products [2].

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References

1. | C9H11NO | CID 83237 - PubChem Phenylacetone oxime [pubchem.ncbi.nlm.nih.gov]
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4. Column | Phenomenex Chiral HPLC [phenomenex.com]
5. - UV Spectroscopy: Principle, Strengths and Vis and... Limitations [technologynetworks.com]
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